Commercial & Technical Guide: 5-(3-Bromophenoxy)-2-chloropyrimidine

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Compound of Interest

Compound Name:	*5-(3-Bromophenoxy)-2-chloropyrimidine*
Cat. No.:	*B13318569*

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Executive Summary

5-(3-Bromophenoxy)-2-chloropyrimidine (CAS 1891341-34-6) is a specialized heterocyclic intermediate utilized primarily in the discovery and development of kinase inhibitors and protein degraders (PROTACs). Its structural value lies in its orthogonal reactivity profile: it possesses two distinct electrophilic sites—a labile 2-chloro group for nucleophilic aromatic substitution (SNAr) and a 3-bromophenoxy moiety for transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura).

This guide provides a technical analysis of the commercial landscape, critical quality attributes (CQAs) for supplier validation, and handling protocols to maintain the integrity of this moisture-sensitive reagent.

Chemical Profile & Reactivity[1][2][3][4][5]

Understanding the molecular architecture is the first step in effective sourcing. The molecule features a pyrimidine core substituted at the 2-position with a chlorine atom (highly reactive) and at the 5-position with a 3-bromophenoxy ether linkage (stable to SNAr, reactive to Pd/Cu catalysis).

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Property	Specification
Chemical Name	5-(3-Bromophenoxy)-2-chloropyrimidine
CAS Number	1891341-34-6
Molecular Formula	$C_{10}H_6BrClN_2O$
Molecular Weight	285.52 g/mol
Appearance	Off-white to beige solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in non-polar solvents.[1]
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen), Desiccated.

Reactivity Map

The following diagram illustrates the chemoselective functionalization pathways that make this scaffold valuable.

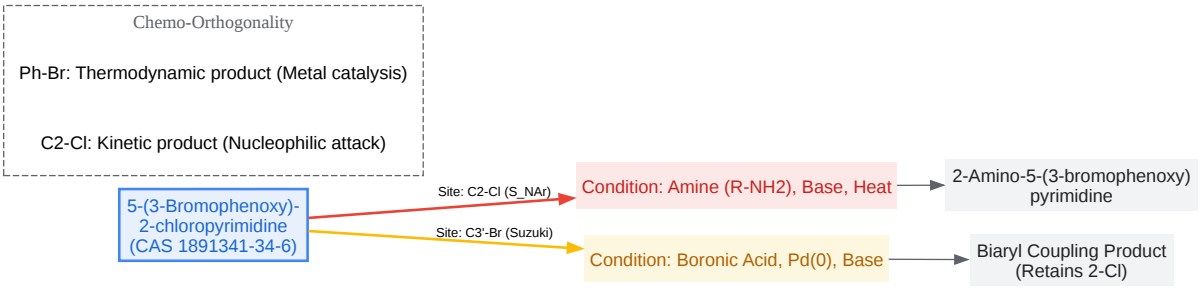

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Figure 1: Orthogonal reactivity map demonstrating the dual-functionalization potential.

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Commercial Sourcing Landscape

The supply chain for CAS 1891341-34-6 is tiered. Unlike commodity reagents (e.g., 5-bromo-2-chloropyrimidine), this ether-linked intermediate is often "made-to-order" or stocked in small catalog quantities.

Supplier Tiers

Tier	Supplier Examples	Typical Scale	Lead Time	Risk Profile
Tier 1: Catalog	BLD Pharm, Combi-Blocks, Enamine	mg to 10g	1-2 Weeks	Low (Stocked, COA available)
Tier 2: Aggregators	MolPort, eMolecules	Varies	2-4 Weeks	Med (Relies on 3rd party stock)
Tier 3: Custom	WuXi AppTec, Pharmaron	>100g	6-10 Weeks	High (Synthesis risk, longer lead)

Sourcing Strategy: The "Make vs. Buy" Decision

For early-stage discovery (SAR), purchasing catalog quantities is efficient. However, for process development or gram-scale library synthesis, the impurity profile of catalog material may be insufficient.

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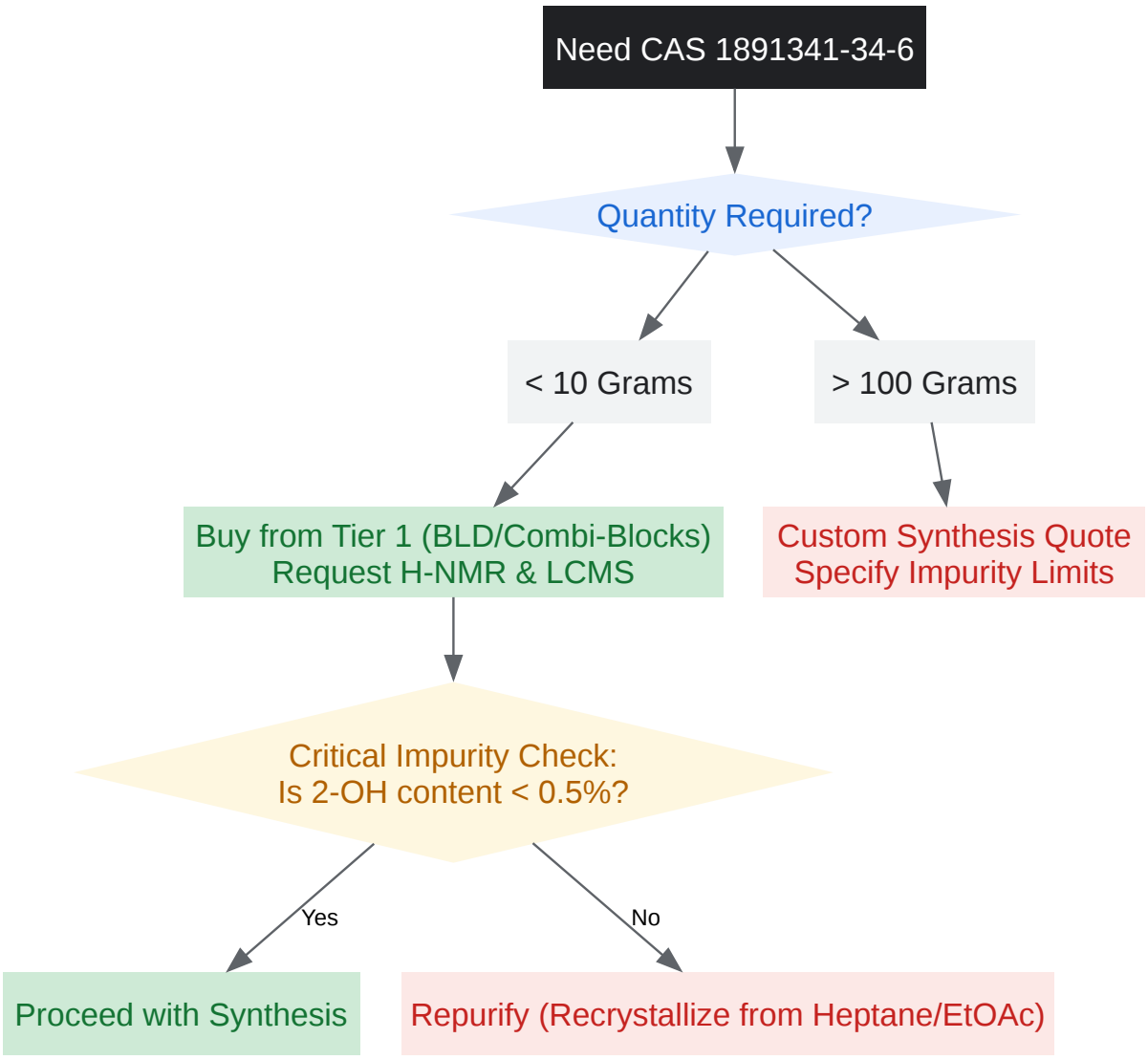

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Figure 2: Decision matrix for sourcing based on scale and purity requirements.

Quality Assurance & Impurity Profiling

When validating a new batch of **5-(3-Bromophenoxy)-2-chloropyrimidine**, standard purity (e.g., ">95%") is insufficient. You must screen for specific process-related impurities that can poison downstream catalysts.

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The "Hydrolysis" Impurity (Critical)

- Structure: 5-(3-Bromophenoxy)pyrimidin-2-ol (CAS 1890127-38-4).
- Origin: Hydrolysis of the C2-Cl bond due to moisture exposure during storage or synthesis.
- Impact: Acts as a chain terminator in SNAr reactions; acidic proton can quench bases.
- Detection:
  - LC-MS: Mass shift of -18 (Cl -> OH is -35 + 17 = -18 mu). Look for [M+H] = 267/269.
  - H-NMR: Distinct shift of the pyrimidine protons; appearance of broad OH/NH signal.

The "Regioisomer" Impurity

- Structure: 2-(3-Bromophenoxy)-5-chloropyrimidine.
- Origin: Incorrect synthesis route (e.g., SNAr of 3-bromophenol on 2,5-dichloropyrimidine).
- Impact: Completely alters SAR (Structure-Activity Relationship).
- Detection:
  - C-NMR: The chemical shift of the carbon attached to the ether oxygen will differ significantly between C2 (between two nitrogens) and C5.

Residual Metals

- Origin: If synthesized via Ullmann or Chan-Lam coupling (Cu or Pd catalysis).
- Impact: False positives in biological assays; interference with subsequent cross-couplings.
- Specification: Pd < 20 ppm, Cu < 20 ppm.

Experimental Protocols

A. Quality Control Method (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).

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- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (pyrimidine absorption).
- Retention Time: The target is relatively lipophilic (LogP ~3.5) and will elute late. The hydrolysis impurity (2-OH) will elute significantly earlier.

B. Synthesis of Downstream Analogs (Example)

To validate the reactivity of the sourced material: SNAr Coupling with Morpholine:

- Dissolve 1.0 eq of **5-(3-Bromophenoxy)-2-chloropyrimidine** in dry DMF.
- Add 1.2 eq of Morpholine and 2.0 eq of DIPEA.
- Heat to 60°C for 2 hours.
- Monitor: Disappearance of starting material (TLC: Hex/EtOAc 4:1).
- Workup: Dilute with water, extract with EtOAc. The product (2-morpholino derivative) is stable.

References

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Sources

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